

REP3123/CRS3123 Detailed Profile

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Compound Focus: Bederocin

CAS No.: 757942-43-1

Cat. No.: S520694

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REP3123/CRS3123 is a novel, fully synthetic small-molecule antibiotic designed to treat *Clostridioides difficile* infection (CDI). Its development focuses on a narrow-spectrum approach to minimize disruption to the beneficial gut microbiota, thereby addressing the high recurrence rates associated with traditional broad-spectrum therapies [1] [2].

The table below summarizes its key characteristics and experimental data:

Characteristic	Details for REP3123/CRS3123
Other Designations	CRS3123 (name used in later-phase trials) [1]
Drug Class	Small-molecule antibacterial [1]
Molecular Target	Bacterial methionyl-tRNA synthetase (MetRS), type 1 [1] [2]
Primary Mechanism of Action	Inhibition of protein synthesis [2]
Secondary Effects	Inhibits production of toxins A & B and spore formation in <i>C. difficile</i> [1]
Spectrum of Activity	Narrow spectrum [1] [3]

Characteristic	Details for REP3123/CRS3123
MIC90 vs. *C. difficile*	1 µg/mL [1]
In Vitro Activity	Potent against clinical isolates, including epidemic BI/NAP1/027 strains (MIC range 0.5-1 mg/L) [2]. Lacks activity against many commensal gut anaerobes like <i>Bacteroides</i> , bifidobacteria, and lactobacilli [1] [3].
Key Preclinical Model	In vivo hamster model of CDI [1]

| **Clinical Efficacy (Phase 2)** | • **Clinical Cure Rate:** 97% (at Day 12) • **Recurrence Rate:** 4% (by Day 40), compared to 23% for vancomycin [4] | | **Safety Profile** | Generally safe and well-tolerated in Phase 1 and 2 trials. No serious treatment-emergent adverse events reported in Phase 2 [1] [4]. |

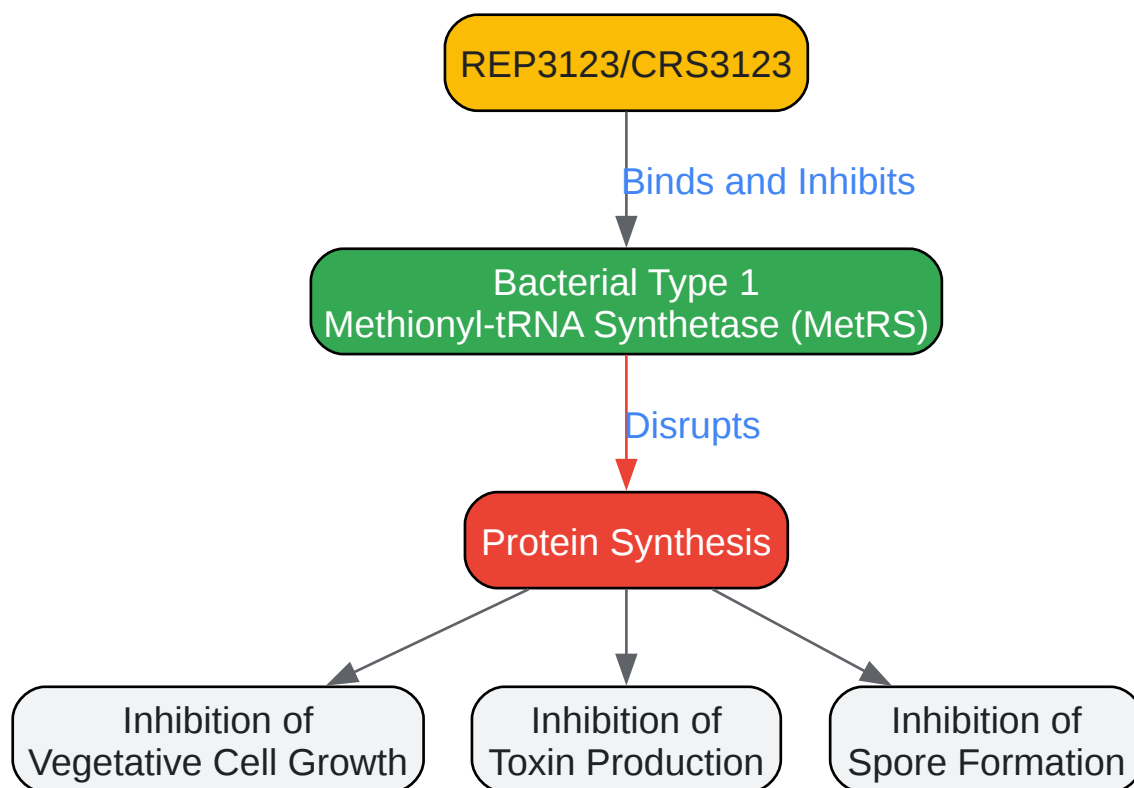
Experimental Protocols for REP3123/CRS3123

The key experiments that define the profile of REP3123/CRS3123 involve standard microbiological and clinical research methodologies.

- **In Vitro Susceptibility Testing (MIC Determination):** The minimum inhibitory concentration (MIC) against *C. difficile* and other intestinal bacteria was determined using the **agar dilution method**. Bacteria were tested on supplemented Brucella agar with 5% laked sheep blood, a standard medium for growing anaerobic organisms [3].
- **Macromolecular Synthesis Assays:** To confirm the mechanism of action, these assays measured the incorporation of radiolabeled precursors into DNA, RNA, and protein in bacterial cells. REP3123 specifically inhibited the incorporation of radiolabeled methionine (a protein building block), confirming its action as a protein synthesis inhibitor [2].
- **Enzyme Inhibition Assays:** The inhibition constant (K_i) for the target enzyme, *C. difficile* MetRS, was calculated. These assays demonstrated that REP3123 targets the bacterial enzyme with high specificity and selectivity [2].
- **Phase 2 Clinical Trial Protocol:** This was a **randomized, double-blind, comparator-controlled, multicenter study**. Patients with primary or first recurrence of CDI were randomized to receive either CRS3123 (200 mg or 400 mg twice daily) or vancomycin (125 mg four times daily) for 10 days. The primary endpoint was clinical cure rate at a test-of-cure visit [4].

Mechanism of Action Visualization

The following diagram illustrates the specific mechanism of action of REP3123/CRS3123.



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Diagram 1: Mechanism of Action of REP3123/CRS3123. The drug specifically targets bacterial Type 1 MetRS, disrupting protein synthesis and leading to multiple anti-infective effects [1] [2].

How to Locate Information on Bederocin

The absence of "**Bederocin**" in the search results could be due to several reasons. Here are suggestions for finding this information:

- **Verify the Name:** Double-check the spelling of "**Bederocin**." It's possible the name is different, or it might be an internal code name for a pre-clinical compound not yet widely published.
- **Search Scientific Databases:** Conduct a targeted search in specialized databases like **PubMed**, **Google Scholar**, or **Scopus** using the term "**Bederocin**." Using its purported mechanism of action or molecular target in your search might also yield results.

- **Check Patent Filings:** New drug candidates are often disclosed in patent applications. Searching international patent databases using the term "**Bederocin**" could provide technical information.

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References

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